

Application Notes and Protocols for Psb-KD107: Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Psb-KD107

Cat. No.: B10794380

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the stability and proper storage conditions for **Psb-KD107**, a potent and selective agonist for the GPR18 receptor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the reproducibility of experimental results.

Product Information

- IUPAC Name: 9-(2-(1H-indol-3-yl)ethyl)-1,3-dimethyl-6,7,8,9-tetrahydropyrimido[2,1-f]purine-2,4(1H,3H)-dione[1]
- CAS Number: 955121-65-0[2][3]
- Molecular Formula: C₂₀H₂₂N₆O₂[2][3]
- Molecular Weight: 378.44 g/mol
- Appearance: Crystalline solid

Stability and Storage Data

Proper storage is essential to prevent the degradation of **Psb-KD107**. The following table summarizes the recommended storage conditions and observed stability based on supplier information.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years	Long-term storage.
0 - 4°C	Days to weeks	Short-term storage. Should be kept dry and dark.	
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	For stock solutions.
-20°C	Up to 6 months	For stock solutions.	
Aqueous Solution	Room Temperature	Not recommended for more than one day	Prepare fresh for each experiment.

Shipping Conditions: **Psb-KD107** is typically shipped at ambient temperature as a non-hazardous chemical and is stable for several weeks under these conditions.

Experimental Protocols

3.1. Preparation of Stock Solutions

- Solubility:
 - DMSO: ~2 mg/mL
 - Dimethylformamide (DMF): ~2 mg/mL
 - Aqueous Buffers: Sparingly soluble. For aqueous solutions, it is recommended to first dissolve **Psb-KD107** in DMSO and then dilute with the aqueous buffer of choice. A 1:4 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.2 mg/mL.
- Protocol for Preparing a 10 mM Stock Solution in DMSO:
 - Equilibrate the vial of solid **Psb-KD107** to room temperature before opening.
 - Weigh the desired amount of the compound using an analytical balance.

- Add the appropriate volume of DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **Psb-KD107**, add 264.2 μ L of DMSO).
- Vortex or sonicate briefly to ensure complete dissolution.
- Purge the stock solution with an inert gas (e.g., argon or nitrogen) before sealing the vial to minimize oxidation.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

3.2. Protocol for Assessing Long-Term Stability (Hypothetical)

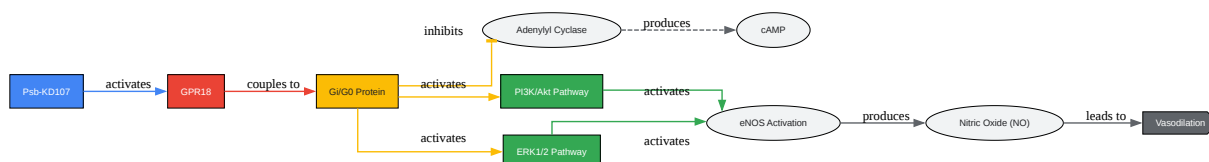
This protocol outlines a general procedure for a long-term stability study of **Psb-KD107** solid powder.

- Sample Preparation:
 - Aliquot approximately 1-5 mg of solid **Psb-KD107** into several amber glass vials.
 - Tightly seal the vials.
 - Prepare three sets of samples for each storage condition to be tested.
- Storage Conditions:
 - Store the vials under the following conditions:
 - -20°C (recommended long-term storage)
 - 4°C (refrigerated)
 - 25°C / 60% Relative Humidity (ICH accelerated stability testing condition)
 - 40°C / 75% Relative Humidity (ICH accelerated stability testing condition)
 - Photostability: Expose one set of samples to a light source as per ICH Q1B guidelines.
- Time Points for Analysis:

- Analyze the samples at initial (time 0) and at subsequent time points (e.g., 1, 3, 6, 9, 12, 18, 24, and 36 months).
- Analytical Method:
 - Use a stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection (λ_{max} : 222, 302 nm).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Column: C18 reverse-phase column.
 - Analysis: At each time point, dissolve a sample in an appropriate solvent (e.g., DMSO) and inject it into the HPLC system.
 - Data Collection: Record the peak area of the **Psb-KD107** peak and any new peaks that appear, which may indicate degradation products.
 - Quantification: Calculate the percentage of **Psb-KD107** remaining compared to the initial time point. A significant decrease in the main peak area or the appearance of new peaks suggests degradation.
- Forced Degradation Studies:
 - To understand potential degradation pathways, expose **Psb-KD107** solutions to stress conditions:
 - Acidic: 0.1 N HCl at 60°C for 24 hours.
 - Basic: 0.1 N NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: Heat solid and solution samples at 80°C for 48 hours.
 - Photolytic: Expose solutions to UV light.

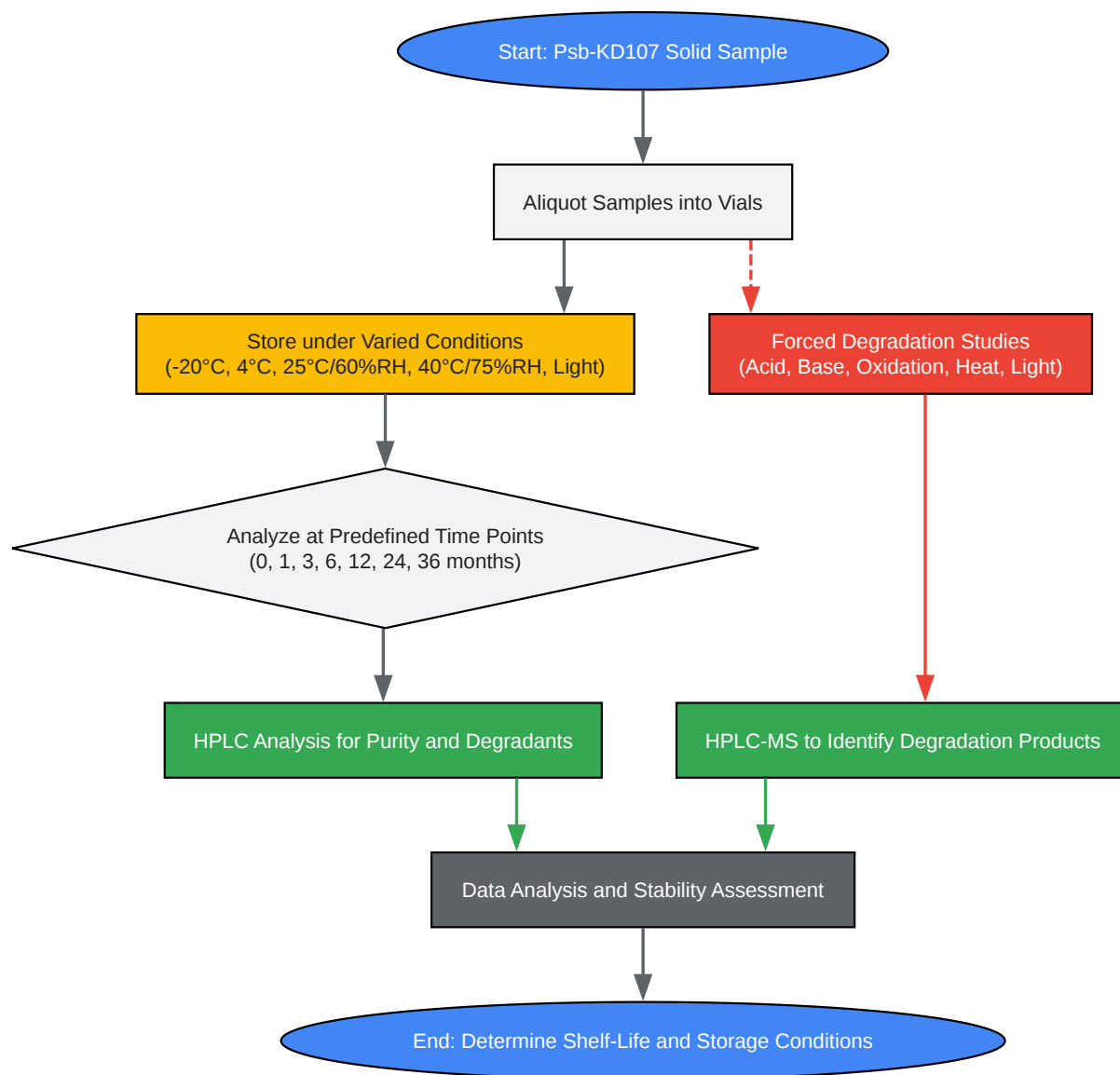
- Analyze the stressed samples by HPLC-MS to identify and characterize any degradation products.

Visualizations



[Click to download full resolution via product page](#)

Caption: GPR18 signaling pathway activated by **Psb-KD107**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Psb-KD107** stability assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. caymanchem.com [caymanchem.com]
- 3. PSB-KD107 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Psb-KD107: Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10794380#psb-kd107-stability-and-proper-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com